

Benzyltrimethyldecylammonium Chloride: A Technical Guide to Physical Properties and Solubility

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Compound of Interest

Compound Name: *Benzyltrimethyldecylammonium chloride*

Cat. No.: *B127469*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **Benzyltrimethyldecylammonium chloride** (BDDAC), a quaternary ammonium compound with significant applications in research and pharmaceutical development. This document details its physical characteristics, solubility profile, and the experimental methodologies used to determine these properties.

Core Physical and Chemical Properties

Benzyltrimethyldecylammonium chloride is a cationic surfactant and biocide. Its molecular structure, featuring a positively charged nitrogen atom, a benzyl group, two methyl groups, and a ten-carbon alkyl chain, imparts amphiphilic properties that govern its physical behavior and solubility.^{[1][2]}

Property	Value	Reference(s)
Synonyms	Benzalkonium chloride C10, N-Benzyl-N,N-dimethyldecan-1-aminium chloride	[1]
Molecular Formula	C ₁₉ H ₃₄ ClN	[3]
Molecular Weight	311.93 g/mol	[3]
Appearance	White to light brown or yellowish-white powder/solid	[1][3]
Melting Point	50 - 60 °C	[3][4][5]
Density	~0.98 g/cm ³	[1]

Solubility Profile

The solubility of **Benzyldimethyldecylammonium chloride** is a critical factor in its application, influencing its formulation and efficacy. Its amphiphilic nature allows it to be soluble in a range of solvents.[1][2]

Solvent	Qualitative Solubility	Quantitative Solubility	Reference(s)
Water	Soluble, Miscible	Up to 4000 g/L (for Benzalkonium chloride mixture)	[1][2][6][7]
Methanol	Soluble, Slightly Soluble	Data not readily available	[5][6]
Ethanol	Soluble	Data not readily available	[6]
Chloroform	Slightly Soluble	Data not readily available	[5]
DMSO	Slightly Soluble	Data not readily available	[5]
Hydrocarbons	Considerable Solubility	Data not readily available	[2]

The solubility in water is primarily due to the polar quaternary ammonium group, while the long alkyl chain contributes to its solubility in organic solvents.[2] Temperature can also influence solubility, with an increase in temperature generally leading to increased solubility.[2]

Experimental Protocols

The determination of the physical and solubility properties of **Benzyltrimethyldecylammonium chloride** involves standardized analytical methods.

Determination of Melting Point

A common method for determining the melting point of a solid powder like **Benzyltrimethyldecylammonium chloride** is the capillary tube method.

- Apparatus: Melting point apparatus, capillary tubes, thermometer.
- Procedure:

- A small, finely powdered sample of the compound is packed into a thin-walled capillary tube.
- The capillary tube is placed in a heating block or oil bath within a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.

Determination of Solubility (Gravimetric Method)

This protocol outlines a general procedure for quantitatively determining the solubility of **Benzyltrimethyldecylammonium chloride** in a given solvent.

- Apparatus: Analytical balance, thermostatically controlled shaker or water bath, filtration apparatus (e.g., syringe filters), volumetric flasks, oven.
- Procedure:
 - An excess amount of **Benzyltrimethyldecylammonium chloride** is added to a known volume of the solvent in a sealed container.
 - The mixture is agitated in a thermostatically controlled shaker or water bath at a constant temperature for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
 - After reaching equilibrium, the solution is allowed to stand to allow undissolved solid to settle.
 - A known volume of the supernatant is carefully withdrawn using a syringe and filtered through a membrane filter to remove any undissolved particles.
 - The filtered solution is collected in a pre-weighed container.
 - The solvent is evaporated from the container under controlled conditions (e.g., in an oven at a temperature below the compound's decomposition point).
 - The container with the dried residue is weighed again.

- The solubility is calculated from the mass of the dissolved solid and the volume of the solvent used.[8]

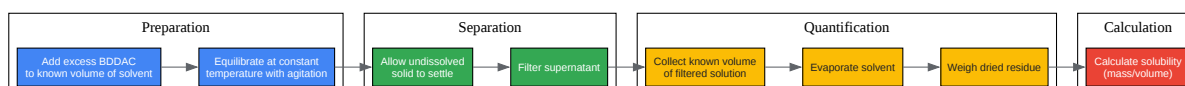
Quantification by Titration

As a cationic surfactant, the concentration of **Benzyldimethyldecylammonium chloride** in a solution can be determined by titration with an anionic surfactant.[9][10]

- Principle: A standard solution of an anionic surfactant, such as sodium lauryl sulfate (SLS), is titrated against the sample containing the cationic surfactant. The reaction forms an insoluble complex. The endpoint is detected potentiometrically using a surfactant-sensitive electrode.
[9][10]
- Procedure:
 - A known volume or weight of the sample is dissolved in an appropriate solvent (e.g., water).
 - The solution is placed in a beaker with a stirrer and the electrode.
 - The standard anionic surfactant solution is added incrementally from a burette.
 - The potential is recorded after each addition.
 - The endpoint is determined from the inflection point of the titration curve.

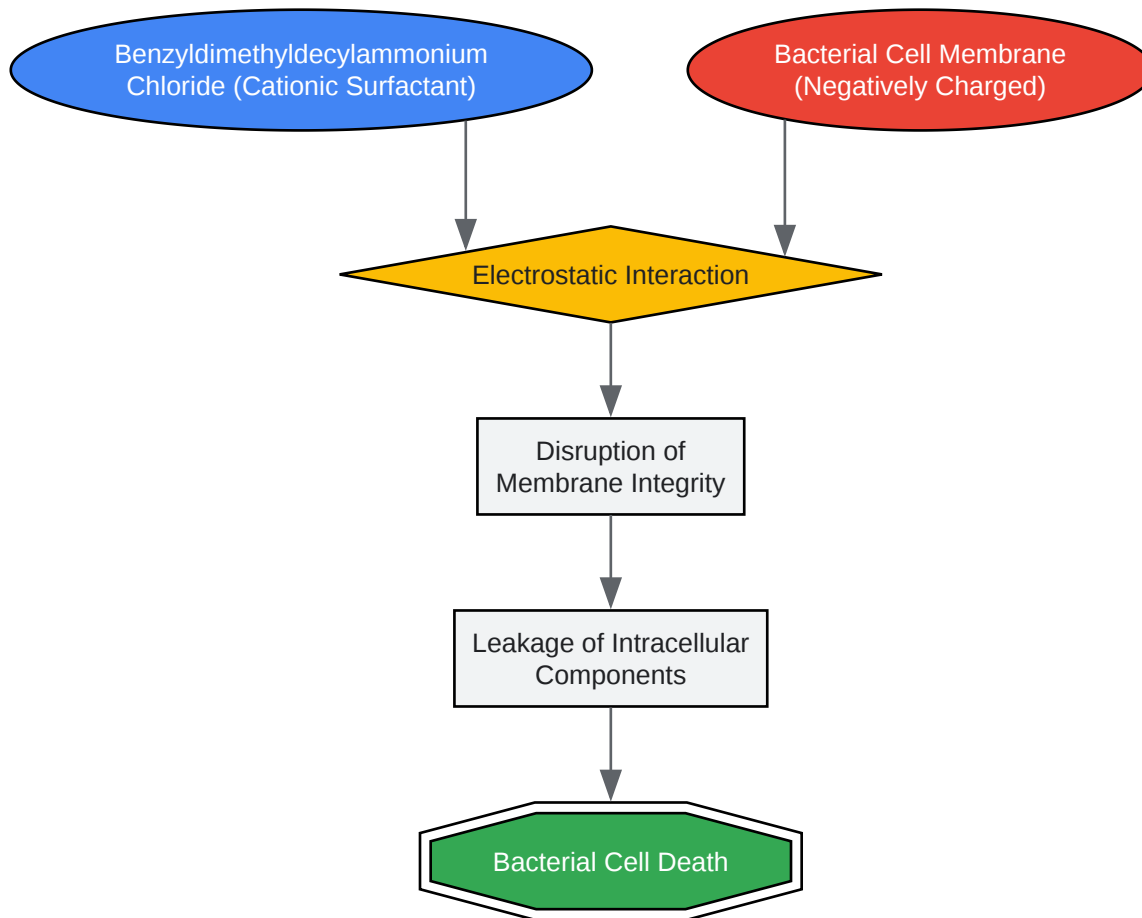
Mandatory Visualizations

The following diagrams illustrate key concepts related to **Benzyldimethyldecylammonium chloride**.



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Experimental Workflow for Solubility Determination.



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